9-Bromo-2-Nitrofluorene: A Versatile Intermediate for Advanced Synthesis

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Compound of Interest

Compound Name:	*9-Bromo-2-Nitrofluorene*
CAS No.:	*53172-79-5*
Cat. No.:	*B1267366*

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Abstract

9-Bromo-2-nitrofluorene is a pivotal intermediate in fine chemical synthesis, offering a unique bifunctional scaffold for constructing complex organic molecules. Its structure is characterized by two key reactive sites: the bromine atom at the C9 position, which is an excellent leaving group for nucleophilic substitution, and the nitro group at the C2 position, which can be readily transformed into an amine for further derivatization. This combination makes **9-Bromo-2-nitrofluorene** an invaluable building block in the synthesis of materials for optoelectronics and as a core structure for novel pharmaceutical candidates.[1] This guide provides a comprehensive overview of its properties, detailed protocols for its synthesis, and its application in subsequent chemical transformations.

Physicochemical and Spectroscopic Data

A thorough characterization of **9-Bromo-2-nitrofluorene** is fundamental for its effective use. The data presented below has been compiled from predictive databases and is supplemented with expected spectroscopic characteristics based on analogous structures.

Table 1: Physicochemical Properties of **9-Bromo-2-nitrofluorene**

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Property	Value	Source
Molecular Formula	$C_{13}H_8BrNO_2$	[PubChem[2]]([Link])
Molecular Weight	289.97 g/mol (Monoisotopic)	[PubChem[2]]([Link])
IUPAC Name	9-bromo-2-nitro-9H-fluorene	[PubChem[2]]([Link])
Appearance	Expected to be a crystalline solid	N/A
CAS Number	171542385	[PubChem[2]]([Link])

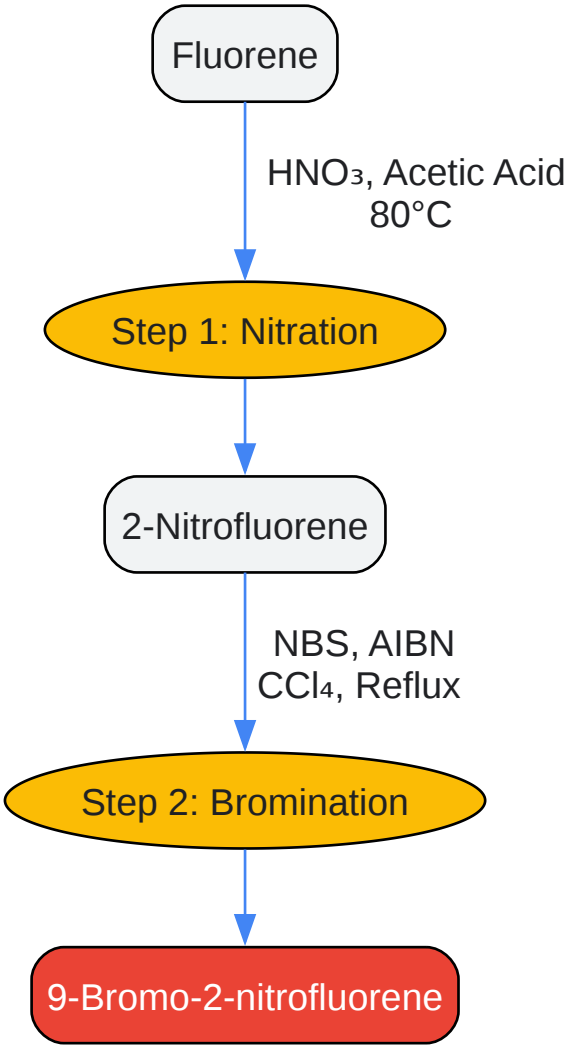
Expected Spectroscopic Signatures:

- ^{1}H NMR: Aromatic protons (δ 7.5-8.5 ppm), with distinct coupling patterns influenced by the nitro group. A characteristic singlet for the proton at the C9 position (δ ~5.0-6.0 ppm) is expected.
- ^{13}C NMR: Signals for aromatic carbons (δ 120-150 ppm), with the carbon bearing the nitro group shifted downfield. The C9 carbon signal is expected around δ 50-60 ppm.
- IR Spectroscopy: Characteristic strong asymmetric and symmetric stretching bands for the nitro group (NO_2) appearing at approximately 1520-1540 cm^{-1} and 1340-1360 cm^{-1}, respectively. C-Br stretching vibrations would appear in the fingerprint region.

Synthesis of **9-Bromo-2-nitrofluorene**

The synthesis is a robust two-step process starting from commercially available fluorene. The first step is an electrophilic aromatic substitution to install the nitro group, followed by a selective radical bromination at the benzylic C9 position.

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Caption: Synthetic workflow for **9-Bromo-2-nitrofluorene**.

Protocol 2.1: Synthesis of 2-Nitrofluorene (Step 1)

This protocol is adapted from a well-established procedure published in Organic Syntheses.[3] The nitration of fluorene occurs preferentially at the C2 position, which is the most electronically activated site for electrophilic substitution.

Materials:

- Fluorene (0.36 mol, 60 g)
- Glacial Acetic Acid (500 mL)

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- Concentrated Nitric Acid (sp. gr. 1.42, 1.3 mol, 80 mL)
- Potassium Acetate
- 1 L three-necked flask, mechanical stirrer, dropping funnel, thermometer, water bath

Procedure:

- In the 1 L three-necked flask, dissolve 60 g of fluorene in 500 mL of warm glacial acetic acid.
- Equip the flask with a mechanical stirrer, thermometer, and dropping funnel. Place it in a water bath and bring the internal temperature to 50°C.
- With continuous stirring, add 80 mL of concentrated nitric acid dropwise over 15 minutes. A slight yellowing and precipitation may be observed.
- Slowly heat the water bath to raise the reaction mixture temperature to 60-65°C. The precipitate should dissolve, and the solution will darken.
- Continue heating until the mixture reaches 80°C. Maintain this temperature for 5 minutes.
- Remove the water bath and allow the mixture to cool to room temperature over approximately 2 hours. A semi-solid paste of yellow needles will form.
- Collect the product by vacuum filtration on a Büchner funnel.
- Wash the crude product with two 25-mL portions of cold glacial acetic acid containing a small amount of potassium acetate to neutralize residual nitric acid.
- Wash the product thoroughly with water until the filtrate is neutral.
- Dry the product. The resulting 2-nitrofluorene (m.p. 155–156°C) is typically of sufficient purity for the next step.[3][4]

Protocol 2.2: Benzylic Bromination to Yield **9-Bromo-2-nitrofluorene** (Step 2)

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This step utilizes N-bromosuccinimide (NBS) for the selective bromination of the C9 position.[5] The benzylic protons at C9 are particularly susceptible to radical abstraction, leading to a resonance-stabilized fluorenyl radical.[6][7] This method is preferred as it maintains a low concentration of bromine, minimizing unwanted aromatic bromination side reactions.[8]

Materials:

- 2-Nitrofluorene (1.0 equiv)
- N-Bromosuccinimide (NBS, 1.1 equiv)
- Azobisisobutyronitrile (AIBN, 0.05 equiv, radical initiator)
- Carbon Tetrachloride (CCl_4), anhydrous
- Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle

Procedure:

- To a round-bottom flask, add 2-nitrofluorene and anhydrous carbon tetrachloride.
- Add NBS (1.1 equivalents) and a catalytic amount of AIBN (0.05 equivalents).
- Equip the flask with a reflux condenser and a magnetic stir bar.
- Heat the mixture to reflux (approx. 77°C) with vigorous stirring. The reaction can be monitored by TLC for the consumption of the starting material.
- Upon completion, cool the reaction mixture to room temperature. The succinimide byproduct will precipitate and can be removed by filtration.
- Wash the filtrate with water and then with a saturated sodium bicarbonate solution to remove any remaining HBr.
- Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the solvent under reduced pressure.

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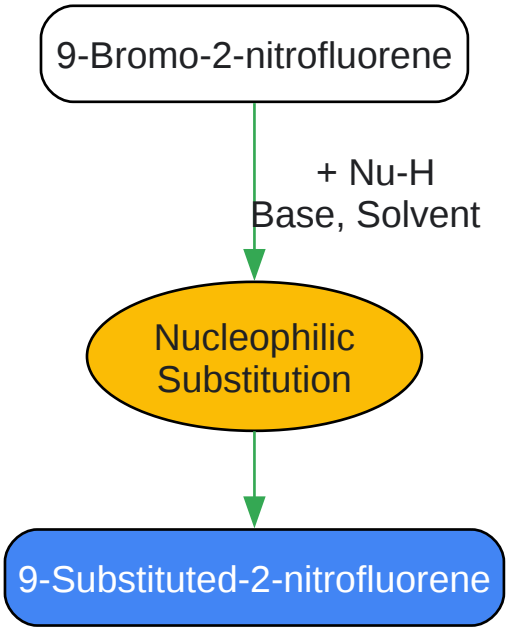
- The crude product can be purified by recrystallization (e.g., from ethanol or hexanes) to yield pure **9-Bromo-2-nitrofluorene**.

Applications in Fine Chemical Synthesis

The strategic placement of the bromo and nitro groups allows for a diverse range of subsequent transformations, making **9-Bromo-2-nitrofluorene** a powerful synthetic intermediate.

Nucleophilic Substitution at the C9 Position

The C9 position is activated for nucleophilic substitution, proceeding readily via an S_n1 or S_n2 mechanism depending on the nucleophile and solvent conditions.[9] This allows for the introduction of a wide array of functional groups.



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Caption: General scheme for C9 functionalization.

Protocol 3.1: General Procedure for C9-Alkoxylation

This protocol describes the synthesis of a 9-alkoxy-2-nitrofluorene derivative, a common transformation for creating ether linkages.

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Materials:

- **9-Bromo-2-nitrofluorene** (1.0 equiv)
- Alcohol (R-OH, 2.0-3.0 equiv)
- A non-nucleophilic base (e.g., Potassium carbonate, K_2CO_3, 1.5 equiv)
- Anhydrous solvent (e.g., Acetonitrile or DMF)
- Round-bottom flask, magnetic stirrer, heating mantle

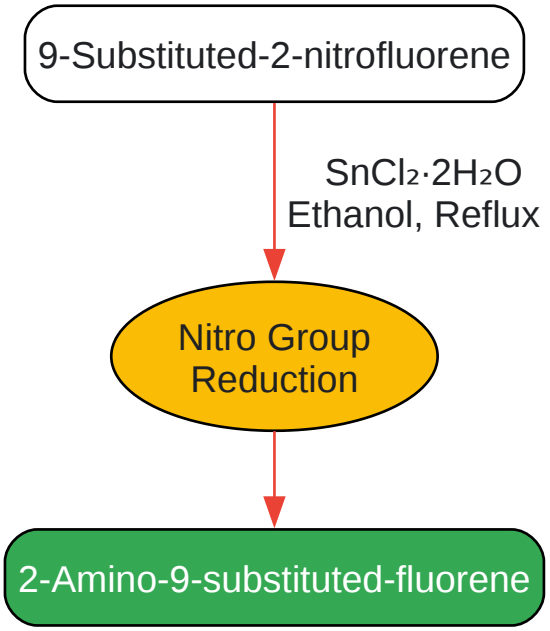
Procedure:

- In a dry round-bottom flask, suspend **9-Bromo-2-nitrofluorene** and potassium carbonate in the chosen anhydrous solvent.
- Add the alcohol to the suspension.
- Heat the reaction mixture (e.g., to 60-80°C) and stir until the starting material is consumed (monitor by TLC).
- Cool the reaction to room temperature and filter off the inorganic salts.
- Remove the solvent from the filtrate under reduced pressure.
- Redissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with water to remove any remaining salts or base.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate.
- Purify the crude product by column chromatography on silica gel to obtain the desired 9-alkoxy-2-nitrofluorene.

Reduction of the Nitro Group: Gateway to Amino-Fluorenes

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The nitro group can be efficiently reduced to a primary amine, which serves as a handle for numerous other transformations, including amide bond formation, diazotization, or reductive amination. 2-Aminofluorene and its derivatives are well-known for their biological activity and are often studied in cancer research.[10][11][12]



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Caption: Transformation to valuable aminofluorene derivatives.

Protocol 3.2: Reduction of 9-Substituted-2-nitrofluorene

This protocol uses tin(II) chloride, a classic and reliable reagent for the reduction of aromatic nitro compounds.

Materials:

- 9-Substituted-2-nitrofluorene (1.0 equiv)
- Tin(II) chloride dihydrate ($SnCl_2 \cdot 2H_2O$, 4.0-5.0 equiv)
- Ethanol
- Round-bottom flask, reflux condenser, magnetic stirrer

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Procedure:

- Dissolve the 9-substituted-2-nitrofluorene derivative in ethanol in a round-bottom flask.
- Add tin(II) chloride dihydrate to the solution.
- Heat the mixture to reflux and stir until the reaction is complete (monitor by TLC).
- Cool the mixture and carefully pour it into a beaker of ice water.
- Basify the solution by the slow addition of a saturated sodium bicarbonate solution until the pH is ~8. A precipitate of tin salts will form.
- Extract the aqueous slurry with an organic solvent (e.g., ethyl acetate, 3x).
- Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4).
- Filter and concentrate the solvent under reduced pressure.
- Purify the resulting 2-amino-9-substituted-fluorene by column chromatography or recrystallization.

Safety and Handling

- **9-Bromo-2-nitrofluorene**: As a nitroaromatic and brominated compound, it should be handled with care. Avoid inhalation of dust and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Precursors and Reagents: 2-Nitrofluorene is a known mutagen and suspected carcinogen. [13] Handle with extreme caution in a well-ventilated fume hood. Nitric acid is highly corrosive. Carbon tetrachloride is toxic and a suspected carcinogen. NBS is a lachrymator. Always consult the Safety Data Sheet (SDS) for each chemical before use.
- Waste Disposal: Dispose of all chemical waste in accordance with local, state, and federal regulations.

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